

Standard Operating Procedure: Disposal of WAY-181187 Oxalate

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Compound of Interest

Compound Name: WAY-181187 oxalate

Cat. No.: B1435848

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Disclaimer: This document provides guidance on the proper disposal of **WAY-181187 oxalate** based on general principles of laboratory safety and hazardous waste management. A specific Safety Data Sheet (SDS) for this compound was not publicly available. Researchers must consult the official SDS provided by the manufacturer and contact their institution's Environmental Health & Safety (EHS) department for disposal procedures compliant with local, state, and federal regulations.

WAY-181187 is a potent and selective 5-HT₆ receptor agonist, indicating it is a biologically active molecule that requires careful handling and disposal. As an oxalate salt and a potent research chemical, it must be treated as hazardous waste. Do not dispose of this chemical down the drain or in regular trash.^{[1][2]}

Chemical and Safety Data

The following data is provided for identification and handling purposes. Due to its potent biological activity and classification as a research chemical, **WAY-181187 oxalate** should be handled with appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and chemical-resistant gloves.

Property	Data	Reference
Chemical Name	1-[(6-Chloroimidazo[2,1-b]thiazol-5-yl)sulfonyl]-1H-indole-3-ethanamine oxalate	
CAS Number	1883548-85-3	
Molecular Formula	C ₁₅ H ₁₃ ClN ₄ O ₂ S ₂ ·C ₂ H ₂ O ₄	
Molecular Weight	470.91 g/mol	
Primary Hazard Profile	Biologically potent research compound. Treat as hazardous waste. Potential for skin, eye, and respiratory irritation.	[2]
Recommended PPE	Safety glasses with side shields or goggles, chemical-resistant gloves (e.g., nitrile), lab coat.	[2]

Step-by-Step Disposal Protocol

This protocol outlines the essential steps for the safe segregation, storage, and disposal of **WAY-181187 oxalate** waste.

- Hazard Assessment: Before handling, review all available safety information and the manufacturer's SDS. Identify all waste streams that will be generated (e.g., pure compound, contaminated labware, solutions).
- PPE Verification: Don appropriate PPE, including safety glasses, a lab coat, and nitrile gloves.[2]
- Waste Segregation:
 - Solid Waste: Collect unused or expired **WAY-181187 oxalate** powder in its original container if possible.[3][4] If not, use a new, compatible container. Place chemically

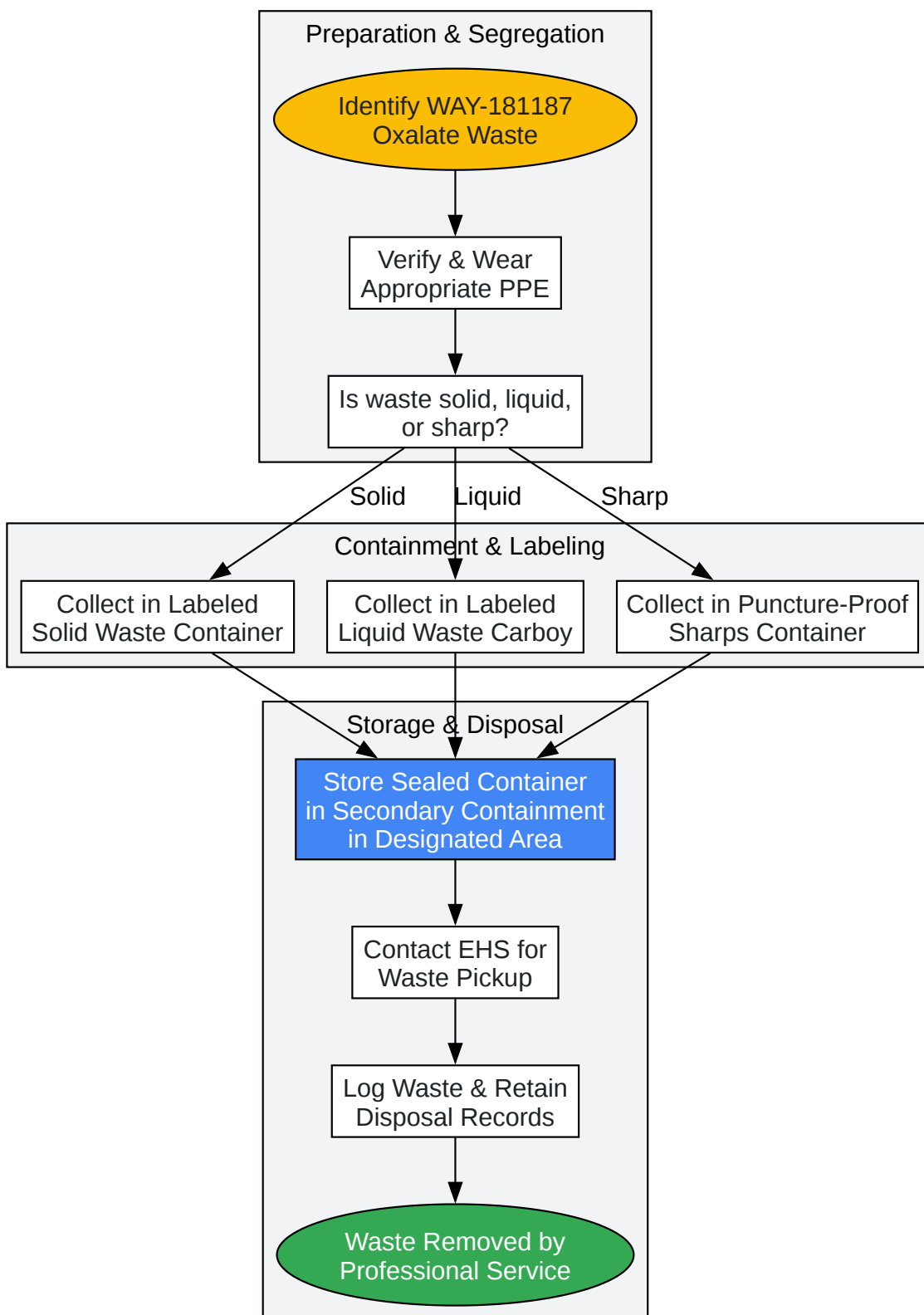
contaminated lab supplies such as gloves, weigh boats, and wipes into a dedicated, clearly labeled hazardous waste bag or container.[3] Do not mix solid and liquid waste.[3]

- Liquid Waste: Collect solutions containing **WAY-181187 oxalate** (e.g., DMSO solutions) in a dedicated, leak-proof, and chemically compatible hazardous waste container with a screw-on cap.[3][5] Do not overfill containers; leave at least 10% headspace for expansion.[6]
- Sharps Waste: Needles, syringes, or contaminated glass capable of puncturing a waste bag must be disposed of in a designated sharps container.[3]
- Container Labeling:
 - Label every waste container with a "Hazardous Waste" tag.[4][5]
 - Clearly write the full chemical name: "**WAY-181187 oxalate**" and specify any solvents present (e.g., "DMSO solution").[3]
 - Include the date the waste was first added to the container and the name of the generating researcher or lab.[2]
- Secure Storage:
 - Keep all waste containers securely sealed except when adding waste.[3][5]
 - Store waste in a designated, secure satellite accumulation area within the laboratory.[2]
 - Use secondary containment (e.g., a chemical-resistant tray or bin) to capture any potential leaks.[3] The secondary container must be able to hold 110% of the volume of the primary container.[3]
- Arrange Professional Disposal:
 - Contact your institution's EHS office or designated hazardous waste coordinator to schedule a waste pickup.[2]
 - Provide the EHS office with a complete inventory of the waste being disposed.

- Maintain Documentation:
 - Keep a detailed log of all hazardous waste generated, including the chemical name, quantity, and date of disposal.[\[2\]](#) Retain copies of all paperwork provided by the waste disposal service.

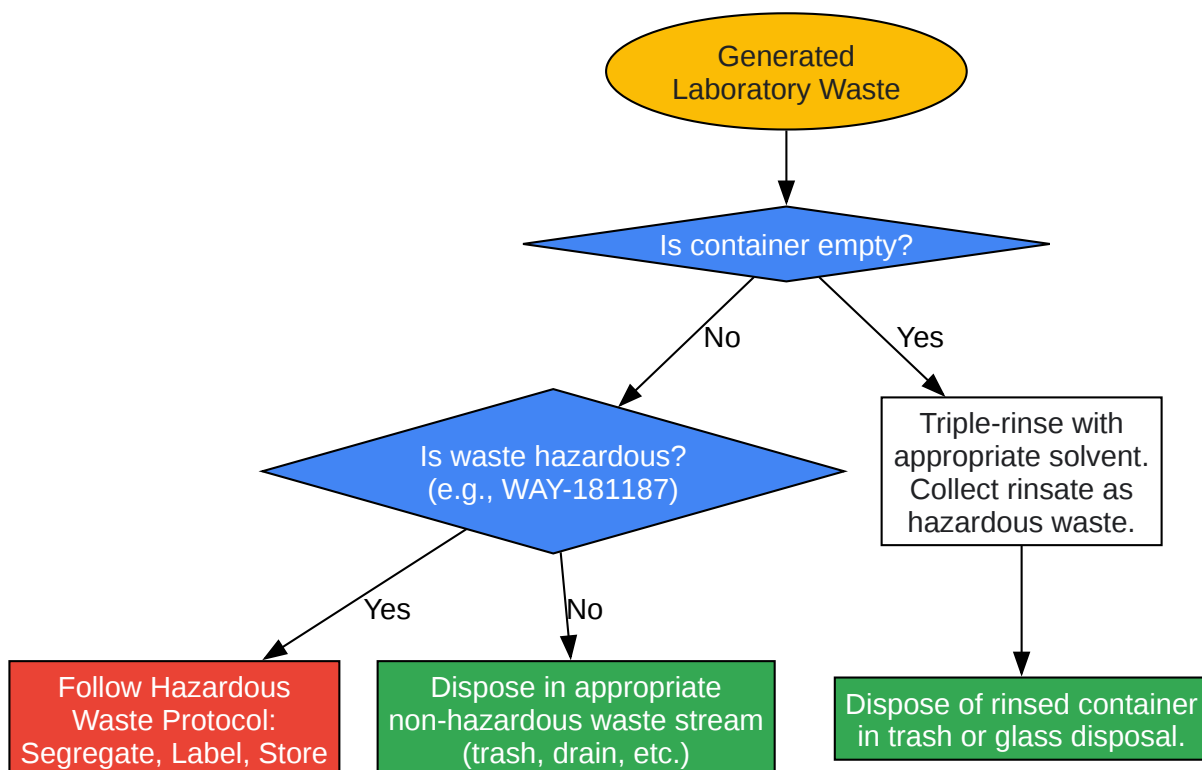
Diagrams and Workflows

The following diagrams illustrate the procedural flow for proper chemical waste disposal.



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Caption: Workflow for the disposal of **WAY-181187 oxalate** waste.



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Caption: Decision logic for laboratory chemical waste handling.

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